

Addressing off-target effects of Nonapeptide-1 in cell culture

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Compound of Interest

Compound Name: Nonapeptide-1

Cat. No.: B1679839

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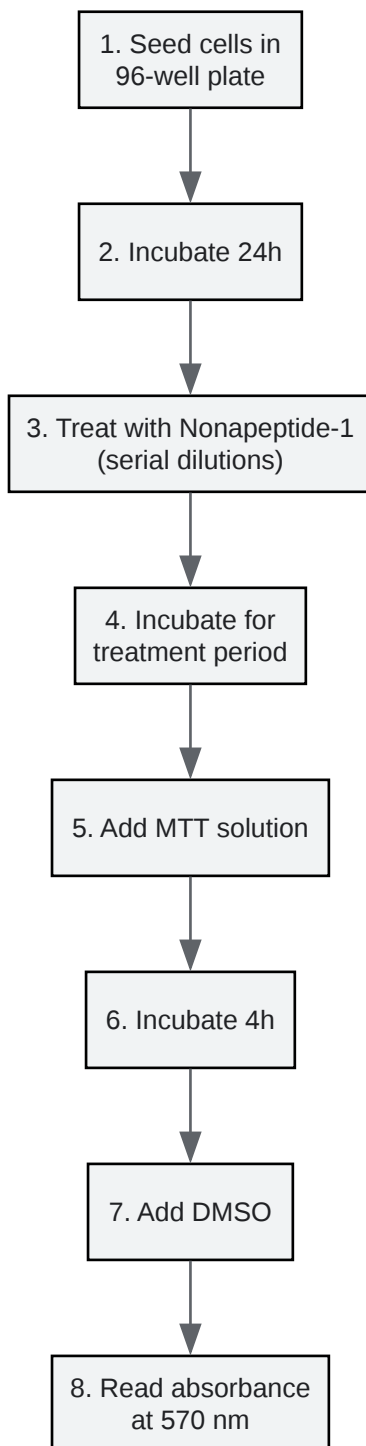
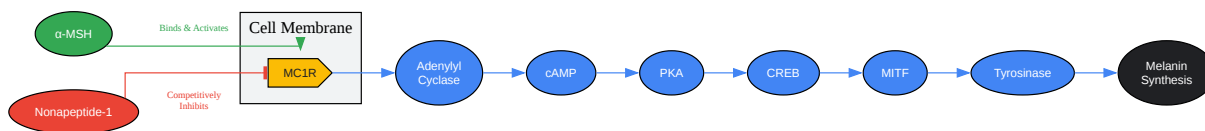
Technical Support Center: Nonapeptide-1

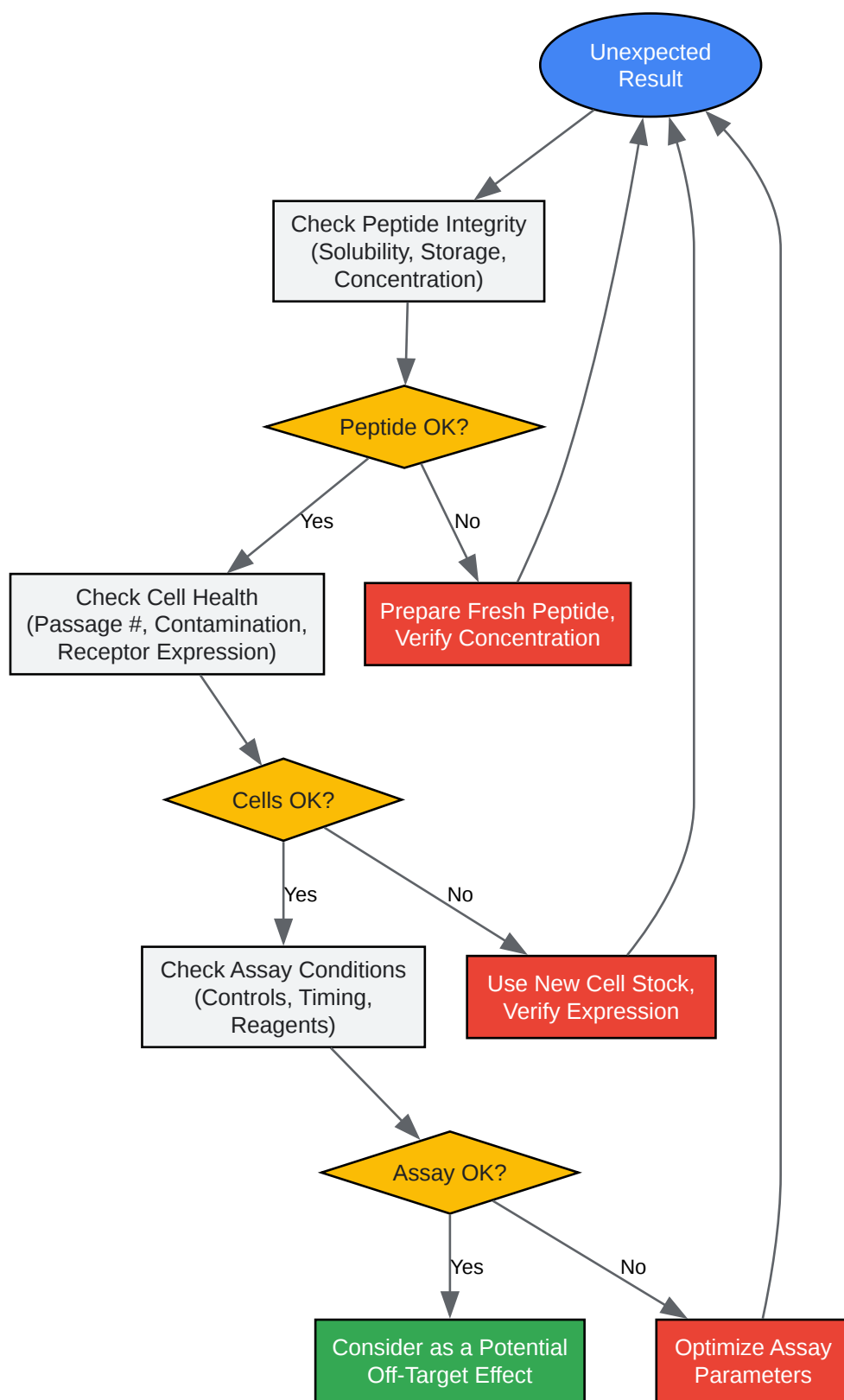
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Nonapeptide-1** in cell culture. The information is designed to help address specific issues you may encounter during your experiments, with a focus on potential off-target effects.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **Nonapeptide-1**?

Nonapeptide-1 is a synthetic biomimetic peptide that acts as a competitive antagonist of the melanocortin 1 receptor (MC1R).^{[1][2][3][4]} Its primary, on-target effect is to block the binding of alpha-melanocyte-stimulating hormone (α -MSH) to MC1R on melanocytes.^[5] This inhibition of MC1R signaling leads to a downregulation of the melanogenesis cascade, including reduced activity of the enzyme tyrosinase and decreased expression of other key proteins like tyrosinase-related protein-1 (TRP-1), tyrosinase-related protein-2 (TRP-2), and microphthalmia-associated transcription factor (MITF). The ultimate on-target effect is a reduction in melanin synthesis.





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